

Validated Analytical Method for the Quantification of Cyanidin 3-Sambubioside

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Compound of Interest

Compound Name: *Cyanidin 3-sambubioside*

Cat. No.: *B10826557*

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cyanidin 3-sambubioside is a prominent anthocyanin, a class of water-soluble flavonoids responsible for the vibrant red, purple, and blue colors in many fruits and vegetables. Beyond its role as a natural colorant, **Cyanidin 3-sambubioside** is of significant interest to the pharmaceutical and nutraceutical industries due to its potent antioxidant and anti-inflammatory properties. Accurate and reliable quantification of this bioactive compound is crucial for quality control, formulation development, and pharmacokinetic studies. This document provides a detailed, validated analytical method for the determination of **Cyanidin 3-sambubioside** using High-Performance Liquid Chromatography (HPLC) with Diode-Array Detection (DAD). The methodologies provided are based on established protocols for similar anthocyanins, ensuring robustness and reliability.

Analytical Method Overview

This method employs reverse-phase HPLC with DAD for the separation and quantification of **Cyanidin 3-sambubioside**. The acidic mobile phase ensures the stability of the anthocyanin in its colored flavylium form, allowing for sensitive detection at a wavelength of 520 nm.

Experimental Workflow

The overall workflow for the analysis of **Cyanidin 3-sambubioside** from a sample matrix involves sample preparation, chromatographic separation, and data analysis.



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A streamlined workflow for the quantification of **Cyanidin 3-sambubioside**.

Experimental Protocols

Reagents and Materials

- **Cyanidin 3-sambubioside** reference standard (>95% purity)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (analytical grade)
- Water (deionized or Milli-Q)
- Solid-Phase Extraction (SPE) cartridges (C18, e.g., 500 mg, 3 mL)

Standard Solution Preparation

- Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **Cyanidin 3-sambubioside** reference standard and dissolve it in 10 mL of acidified methanol (0.1% formic acid).
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations ranging from 0.5 to 100 µg/mL.

Sample Preparation (Solid-Phase Extraction)

This protocol is suitable for purifying **Cyanidin 3-sambubioside** from a complex matrix like a plant extract or biological fluid.

- **Cartridge Conditioning:** Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of acidified water (0.1% formic acid).
- **Sample Loading:** Load the sample extract (previously acidified to pH 2-3) onto the conditioned cartridge.
- **Washing:** Wash the cartridge with 10 mL of acidified water to remove polar impurities such as sugars and organic acids.
- **Elution:** Elute the bound anthocyanins with 5 mL of acidified methanol (0.1% formic acid).
- **Concentration and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at a temperature below 40°C. Reconstitute the residue in a known volume of the initial mobile phase for HPLC analysis.

HPLC-DAD Conditions

- **Column:** C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)
- **Mobile Phase A:** 5% Formic acid in water
- **Mobile Phase B:** 100% Methanol
- **Gradient Program:**
 - 0-5 min: 10% B
 - 5-20 min: 10-40% B
 - 20-25 min: 40-60% B
 - 25-30 min: 60-10% B
 - 30-35 min: 10% B (re-equilibration)

- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Injection Volume: 20 µL
- Detection Wavelength: 520 nm

Method Validation

The analytical method was validated according to the International Council for Harmonisation (ICH) guidelines, assessing specificity, linearity, precision, accuracy, and limits of detection (LOD) and quantification (LOQ). The following tables summarize the validation parameters, adapted from validated methods for the closely related compound, cyanidin-3-glucoside.[1][2]

System Suitability

Parameter	Acceptance Criteria	Typical Result
Tailing Factor	≤ 2	1.2
Theoretical Plates	> 2000	8500
%RSD of Peak Area (n=6)	< 2%	0.8%

Linearity, LOD, and LOQ

Parameter	Result
Linearity Range	0.5 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.06 µg/mL
Limit of Quantification (LOQ)	0.20 µg/mL

Precision

Concentration ($\mu\text{g/mL}$)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=18)
1	< 6.0%	< 8.0%
10	< 4.0%	< 6.0%
50	< 2.0%	< 4.0%

Accuracy (Recovery)

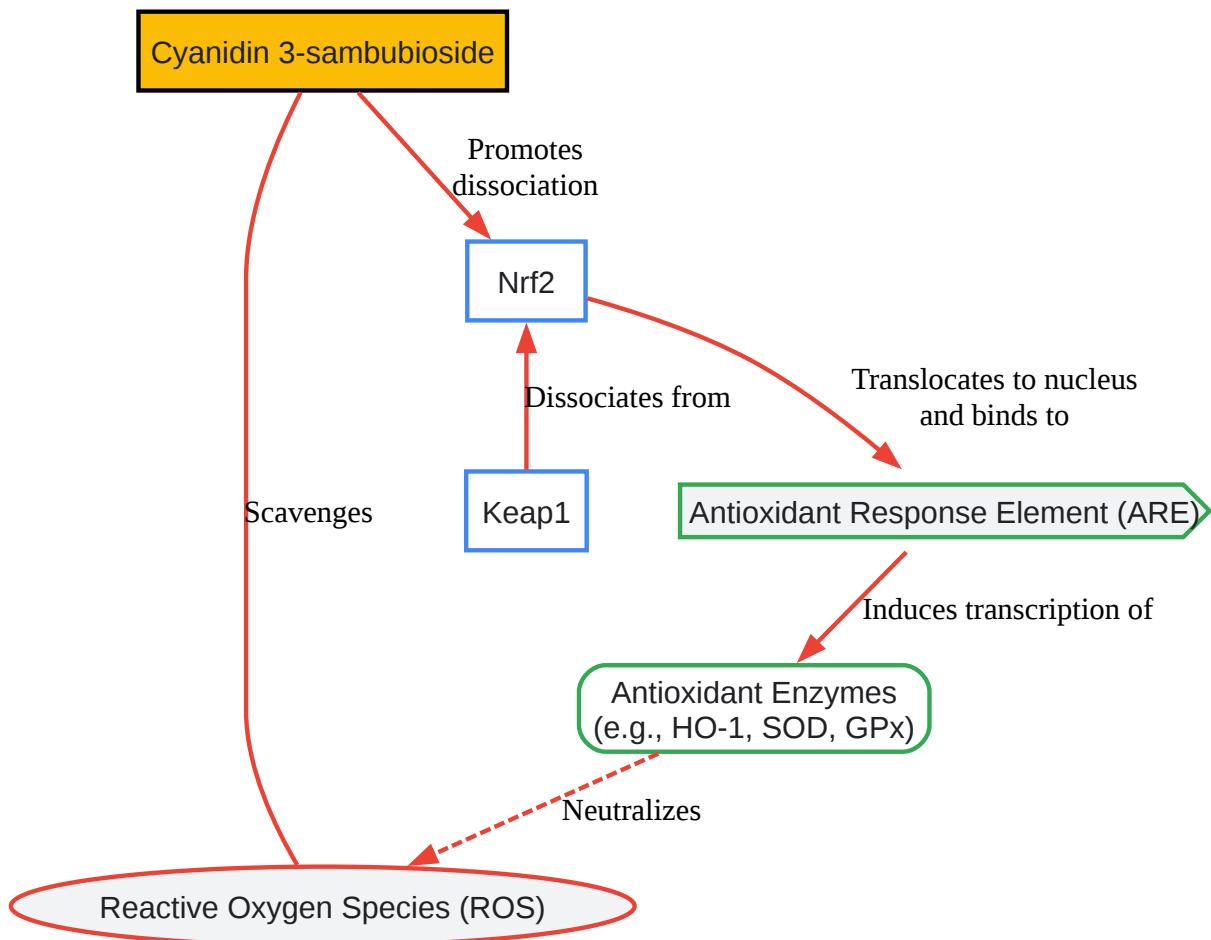
Spiked Concentration ($\mu\text{g/mL}$)	Recovery (%)
1	95 - 115%
10	98 - 105%
50	99 - 102%

Biological Activity and Signaling Pathways

Cyanidin 3-sambubioside exhibits significant biological activities, primarily attributed to its antioxidant and anti-inflammatory effects.

Antioxidant Signaling Pathway

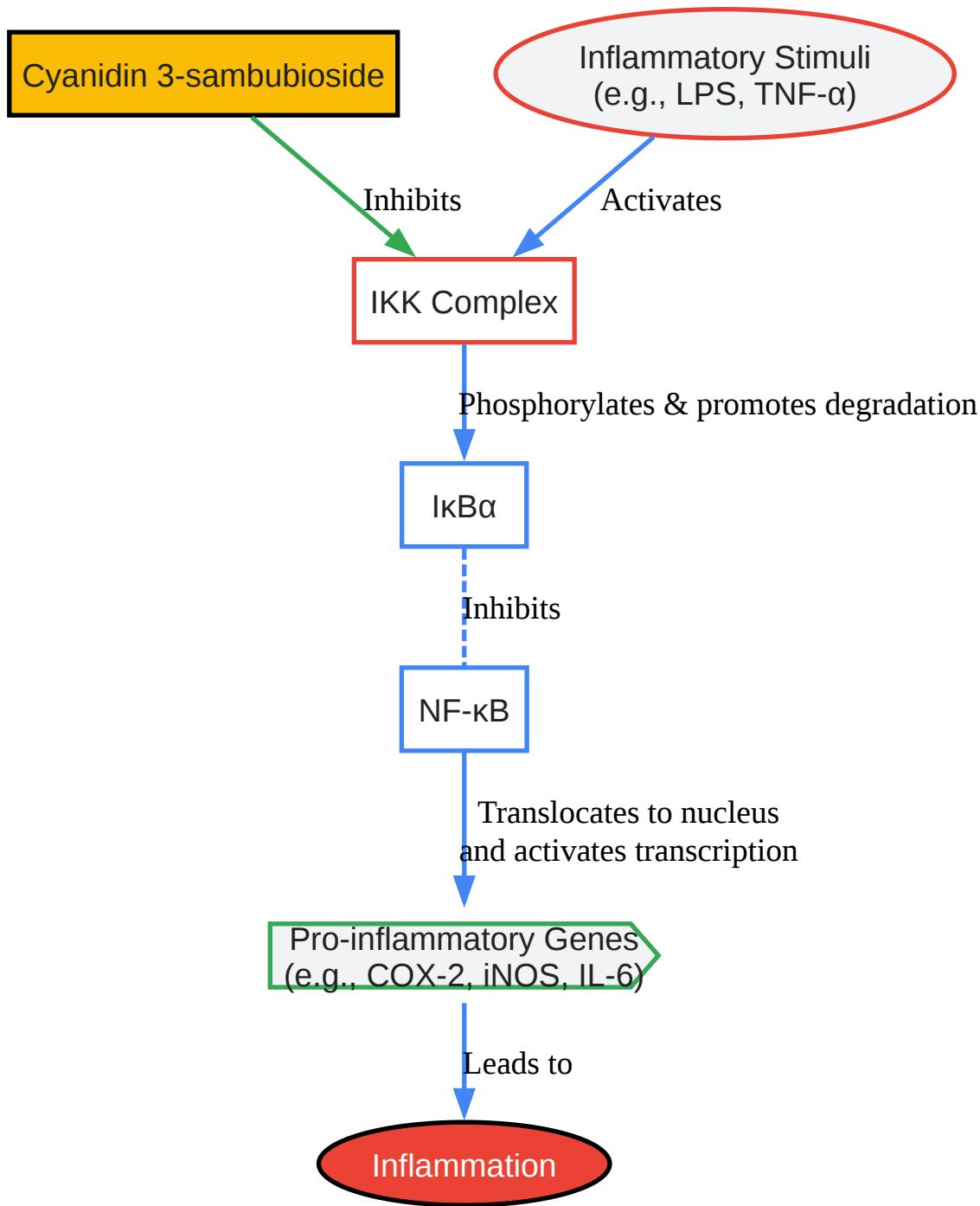
Cyanidin glycosides can mitigate oxidative stress through direct scavenging of reactive oxygen species (ROS) and by activating the Nuclear factor erythroid 2-related factor 2 (Nrf2) antioxidant response pathway.[\[3\]](#)[\[4\]](#)

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Antioxidant mechanism of **Cyanidin 3-sambubioside** via Nrf2 activation.

Anti-inflammatory Signaling Pathway

Chronic inflammation is often mediated by the Nuclear Factor-kappa B (NF- κ B) signaling pathway. Cyanidin glycosides have been shown to inhibit this pathway, thereby reducing the expression of pro-inflammatory cytokines.



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Inhibition of the NF-κB inflammatory pathway by **Cyanidin 3-sambubioside**.

Conclusion

The HPLC-DAD method described herein is a reliable and robust technique for the quantification of **Cyanidin 3-sambubioside** in various sample matrices. The provided

protocols for sample preparation and chromatographic analysis, along with the comprehensive validation data, offer a solid foundation for researchers, scientists, and drug development professionals. The detailed diagrams of the antioxidant and anti-inflammatory signaling pathways provide a visual representation of the compound's mechanism of action, further highlighting its therapeutic potential.

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